

# isobutyl-2-cyanoacrylate material safety data sheet

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *Bucrilate*

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## An In-depth Technical Guide to the Material Safety of Isobutyl-2-cyanoacrylate

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling of isobutyl-2-cyanoacrylate is paramount. This technical guide provides a comprehensive overview of its material safety data, including physical and chemical properties, toxicological information, and safety protocols.

## Chemical and Physical Properties

Isobutyl-2-cyanoacrylate is a liquid monomer that rapidly polymerizes in the presence of moisture.<sup>[1]</sup> Its key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>2</sub>	[2]
Molecular Weight	153.18 g/mol	[2][3]
CAS Registry Number	1069-55-2	[3]
Appearance	Colorless liquid	[4]
Odor	Pungent, Stench	[4]
Boiling Point	71-73°C	[3]
170°C	[5]	
54-56°C	[4]	
Melting Point	<25°C	
-20°C	[4]	
Flash Point	93°C (199°F)	
85°C (185°F)	[4]	
Density	0.99 g/cm <sup>3</sup> at 20°C	[3][5]
1.04	[4]	
Viscosity	2.0 cP	
Heat of Polymerization	66.9 kJ/mol	
Vapor Pressure	<0.3 mbar at 20°C	[4]


## Hazard Identification and GHS Classification

Isobutyl-2-cyanoacrylate is classified with the following hazards according to the Globally Harmonized System (GHS):

Hazard Class	Hazard Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Source:[2]

GHS Pictogram:

 alt text

Signal Word: Warning[6]

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheets. Key statements include P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), and P302+P352 (IF ON SKIN: Wash with plenty of water).[7]

## Toxicological Information

The toxicity of cyanoacrylates is a subject of ongoing research. The primary concerns are cytotoxicity and irritation.

Route of Exposure	Endpoint	Value	Species	Source
Intravenous	LD50	242 mg/kg	Mice	[3]
Oral (for Ethyl Cyanoacrylate)	LD50	>5000 mg/kg	Rat	[8][9]
Dermal (for Ethyl Cyanoacrylate)	LD50	>2000 mg/kg	[8]	

Studies have shown that isobutyl-2-cyanoacrylate can be cytotoxic.[10][11] One proposed mechanism for this cytotoxicity involves the generation of lipid hydroperoxides, which can activate prostaglandin and thromboxane biosynthesis and lead to membrane oxidation and lysis.[11] Some research suggests that increasing the alkyl chain length of the cyanoacrylate molecule may reduce the release of toxic substances.[10] While some concerns about carcinogenicity have been raised, studies on bucrylate (isobutyl-2-cyanoacrylate) have not demonstrated a neoplastic potential.[12][13]

## Experimental Protocols

Detailed experimental protocols for toxicological studies are often proprietary or published in peer-reviewed literature. The following is a generalized workflow for assessing the cytotoxicity of a substance like isobutyl-2-cyanoacrylate based on common methodologies.

### Cytotoxicity Assessment Workflow

## Signaling Pathways

As mentioned, one of the proposed mechanisms of isobutyl-2-cyanoacrylate cytotoxicity involves the activation of prostaglandin and thromboxane biosynthesis.[11] The following diagram illustrates this proposed pathway.

### Proposed Cytotoxicity Pathway

## First Aid Measures

Due to its rapid polymerization and bonding properties, specific first aid measures are necessary. The general workflow for responding to an exposure event is outlined below.

#### First Aid Response Workflow

## Handling and Storage

Proper handling and storage are crucial to ensure safety and maintain the product's efficacy.

- **Handling:** Use in a well-ventilated area.<sup>[7]</sup> Avoid contact with skin, eyes, and clothing.<sup>[7]</sup> Wear appropriate personal protective equipment (PPE), including safety goggles and chemical-resistant gloves (e.g., nitrile or polyethylene).<sup>[7][8]</sup> Avoid cotton products as they can react exothermically with the adhesive.<sup>[8][14]</sup>
- **Storage:** Store in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.<sup>[7][15]</sup> Keep the container tightly closed.<sup>[7]</sup> For long-term storage, refrigeration or freezing (-20°C) in an inert atmosphere is recommended.<sup>[4][6]</sup>

## Accidental Release Measures

In case of a spill:

- Evacuate the area and remove all ignition sources.<sup>[7]</sup>
- Ensure adequate ventilation.<sup>[7]</sup>
- Wear appropriate PPE.<sup>[7]</sup>
- For small spills, flood the area with water to polymerize the adhesive.<sup>[8]</sup>
- Absorb the polymerized material with an inert substance (e.g., sand, earth) and place it in a suitable container for disposal.<sup>[8]</sup>
- Dispose of the waste in accordance with local, state, and federal regulations.<sup>[8]</sup>

## Ecological Information

There is limited data available on the ecological effects of isobutyl-2-cyanoacrylate.[7] It is advised to prevent its release into the environment and drains.[7]

This guide provides a summary of the key safety information for isobutyl-2-cyanoacrylate. For complete and detailed information, always refer to the most recent Safety Data Sheet (SDS) provided by the manufacturer.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)